

Metaterol Hydrochloride proper disposal procedures

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Compound of Interest

Compound Name: Metaterol Hydrochloride

CAS No.: 55688-38-5

Cat. No.: B125795

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Executive Summary & Compound Profile

Metaterol Hydrochloride (CAS: 55688-38-5) is a sympathomimetic amine and

-adrenergic agonist structurally related to phenylephrine.^[1] As a research chemical often used in pharmacological profiling, it possesses potent biological activity affecting smooth muscle and cardiovascular systems.^[1]

Proper disposal is not merely a janitorial task; it is a critical component of experimental integrity and environmental stewardship.^[1] Unlike common buffers, Metaterol HCl must be managed as a High-Potency Active Pharmaceutical Ingredient (HP-API) due to its potential to induce tachycardia, hypertension, and other adrenergic responses even at low environmental concentrations.^[1]

Physicochemical & Hazard Profile

Property	Data	Relevance to Disposal
CAS Number	55688-38-5	Unique identifier for waste labeling.[1]
Chemical Formula		Organic nitrogenous compound; requires incineration.[1]
Molecular Weight	231.72 g/mol	N/A
Solubility	Water-soluble; Hygroscopic	CRITICAL: Do NOT dispose of down drains.[1] Highly mobile in water systems.[1]
Hazard Class	Sympathomimetic Agonist	Treat as Toxic (Target Organ: Cardiovascular).[1]
Appearance	Light brown/Off-white solid	Dust generation risk during solid waste transfer.[1]

Core Directive: Disposal Protocols

The Golden Rule: **Metaterol Hydrochloride** is strictly incineration-only.[1] Under no circumstances should this compound, or solutions containing it, be discharged into municipal wastewater or laboratory sink drains.[1]

A. Solid Waste Disposal (Pure Substance & Contaminated Solids)

Applicability: Expired powder, weighing boats, contaminated gloves, and paper towels.[1]

- Containment: Place solid waste in a dedicated wide-mouth HDPE (High-Density Polyethylene) jar.[1] Glass is acceptable but poses a breakage risk during transport.[1]
- Segregation: Do not mix with oxidizers (e.g., permanganates, nitrates) or strong acids in the waste stream to prevent uncontrolled reactions.[1]
- Labeling: Affix a hazardous waste tag immediately.[1]

- Constituents: "**Metaterol Hydrochloride**"[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Hazard Checkbox: "Toxic"[\[1\]](#)
- Sealing: Ensure the lid is screw-tight. If the waste includes fine powder, tape the lid to prevent loosening due to vibration during transit.[\[1\]](#)

B. Liquid Waste Disposal (Stock Solutions & Reaction Media)

Applicability: Unused stock solutions, HPLC effluent, and cell culture media containing Metaterol.[\[1\]](#)

- Solvent Compatibility: Determine the primary solvent (Water, DMSO, Methanol).[\[1\]](#)
 - Aqueous Solutions: Collect in "Aqueous Toxic" waste containers.[\[1\]](#)
 - Organic Solutions: Collect in "Organic Solvent" waste containers.[\[1\]](#)
- Deactivation (Not Recommended): Do not attempt to chemically deactivate Metaterol (e.g., using bleach or strong acids) in the lab.[\[1\]](#) The reaction byproducts of phenethylamines can be unpredictable and potentially more toxic.[\[1\]](#) Rely on commercial incineration.
- Trace Precipitation: If Metaterol precipitates out of solution in the waste container, this is acceptable provided the container is destined for incineration.[\[1\]](#)

C. Empty Container Management (The "RCRA Empty" Standard)

To classify a container as "empty" and dispose of it as regular trash (if local regulations permit) or glass recycling, you must follow the Triple Rinse Protocol:

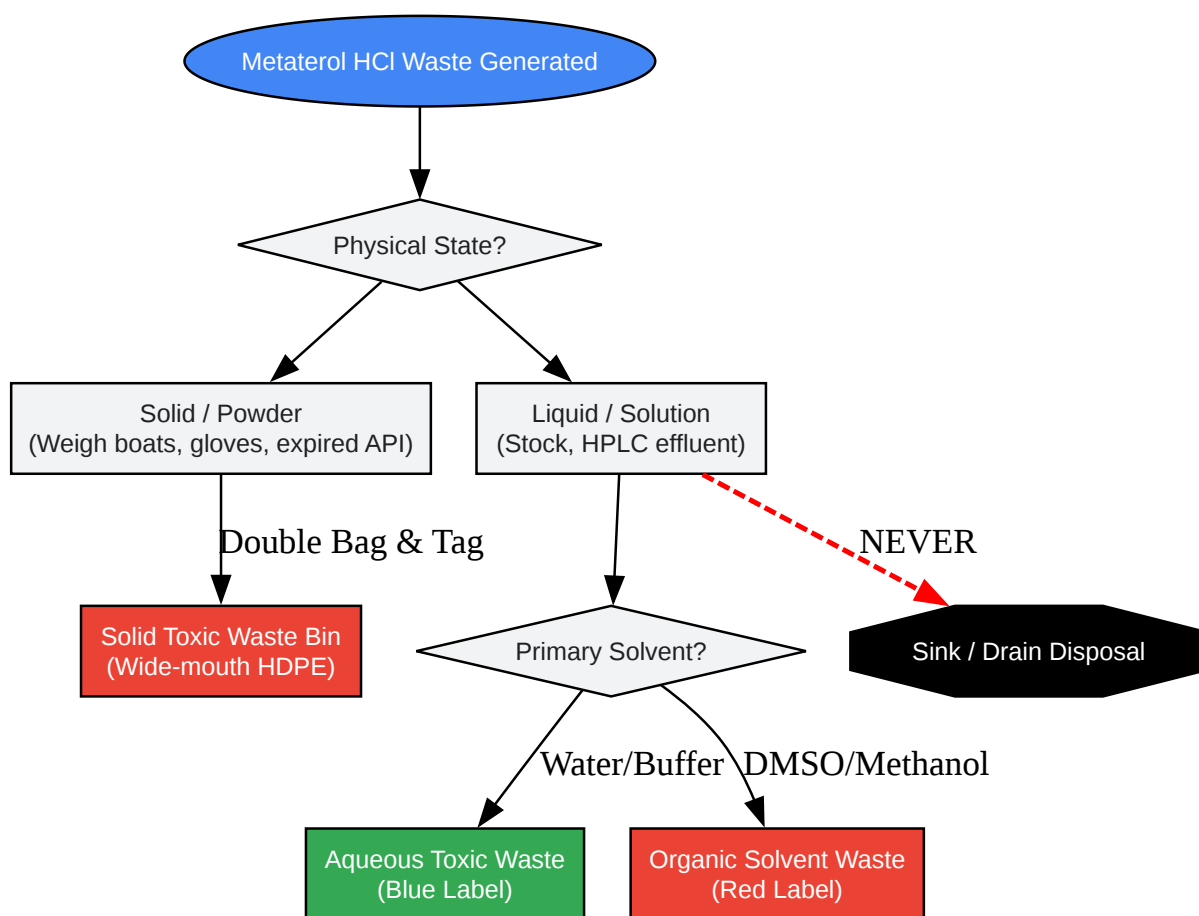
- Rinse 1: Add solvent (water or methanol) to 10% of container volume.[\[1\]](#) Shake vigorously. Decant rinsate into Liquid Hazardous Waste.
- Rinse 2: Repeat. Decant into waste.
- Rinse 3: Repeat. Decant into waste.

- Defacement: Completely deface or remove the original label.^[1] Mark as "EMPTY."

Operational Visualizations

Figure 1: Waste Stream Decision Matrix

This logic flow ensures compliant segregation of Metaterol waste streams.^[1]



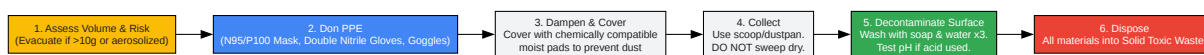
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Caption: Decision matrix for segregating **Metaterol Hydrochloride** waste. Note the strict prohibition of drain disposal.^[1]

Emergency Response: Spill Management

Accidental spills of Metaterol HCl powder pose an inhalation risk.^{[1][7]} The following protocol minimizes aerosolization.

Figure 2: Dry Powder Spill Response Workflow



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Caption: Step-by-step workflow for managing dry powder spills to prevent inhalation exposure.

Detailed Spill Steps:

- Isolate: Mark the area.[1] If the spill is significant (>100 mg) and outside a fume hood, evacuate the immediate area to let dust settle.[1]
- PPE: Standard lab coat and safety glasses are insufficient for powder spills.[1] Respiratory protection (N95 or P100) is mandatory to prevent inhalation of the agonist.[1]
- Wet Method: Do not dry sweep.[1] Cover the spill with paper towels dampened with water or a mild detergent.[1] This traps the powder.[1]
- Collection: Scoop the damp pile into a waste bag.
- Surface Decon: Wipe the surface three times with soap and water.[1] Metaterol is water-soluble, so simple aqueous cleaning is effective.[1]

Regulatory & Compliance Context

US EPA (RCRA) Classification

Metaterol Hydrochloride is not explicitly listed on the EPA's P-list (Acutely Hazardous) or U-list.[1] However, under the Resource Conservation and Recovery Act (RCRA), the generator (you) is responsible for determining if the waste exhibits hazardous characteristics.[1]

- Determination: Due to its pharmacological potency (considerations for sympathomimetics), it should be managed as Non-RCRA Regulated Hazardous Waste (unless mixed with RCRA solvents) but treated with the same rigor as P-listed compounds.[1]

- Best Practice: Many institutions default all "drugs" and "research chemicals" to high-temperature incineration streams to ensure complete destruction and eliminate environmental liability.[1]

Storage for Disposal

- Incompatibility: Store waste containers away from strong oxidizers.[1][2] Metaterol contains secondary amine and alcohol groups which can react vigorously with oxidizers.[1]
- Shelf Life in Waste: Do not accumulate waste for more than 90 days (standard satellite accumulation area rule).

References

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